

Personal protective equipment for handling CAL-130 Hydrochloride

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Compound of Interest

Compound Name: CAL-130 Hydrochloride

Cat. No.: B1139508

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Essential Safety and Handling Guide for CAL-130 Hydrochloride

Disclaimer: A specific Safety Data Sheet (SDS) for **CAL-130 Hydrochloride** was not located in the available resources. The following guidance is based on safety protocols for Phosphoinositide 3-kinase (PI3K) inhibitors, the class of compounds to which CAL-130 belongs. Researchers must consult the manufacturer-provided SDS for **CAL-130 Hydrochloride** upon receipt and adhere to their institution's specific safety protocols.

CAL-130 is a potent and specific dual inhibitor of the p110 γ and p110 δ isoforms of PI3K and is utilized in preclinical research, particularly in the study of T-cell acute lymphoblastic leukemia (T-ALL).^{[1][2]} As a bioactive compound with potential health hazards, stringent adherence to safety protocols is paramount to ensure the well-being of laboratory personnel and to maintain a safe research environment.

Personal Protective Equipment (PPE)

Consistent and correct use of appropriate PPE is the primary defense against exposure. The following table summarizes the recommended PPE for handling **CAL-130 Hydrochloride**, based on guidelines for other PI3K inhibitors.^{[3][4]}

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving is recommended).	Prevents dermal absorption. Contaminated gloves should be changed immediately.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes of powdered compound or solutions.
Body Protection	A fully buttoned laboratory coat. A disposable lab coat is preferred.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator may be necessary for procedures with a high potential for aerosolization or dust generation.	Minimizes the risk of inhalation, especially when handling the powdered form of the compound. [4]

Operational and Disposal Plans

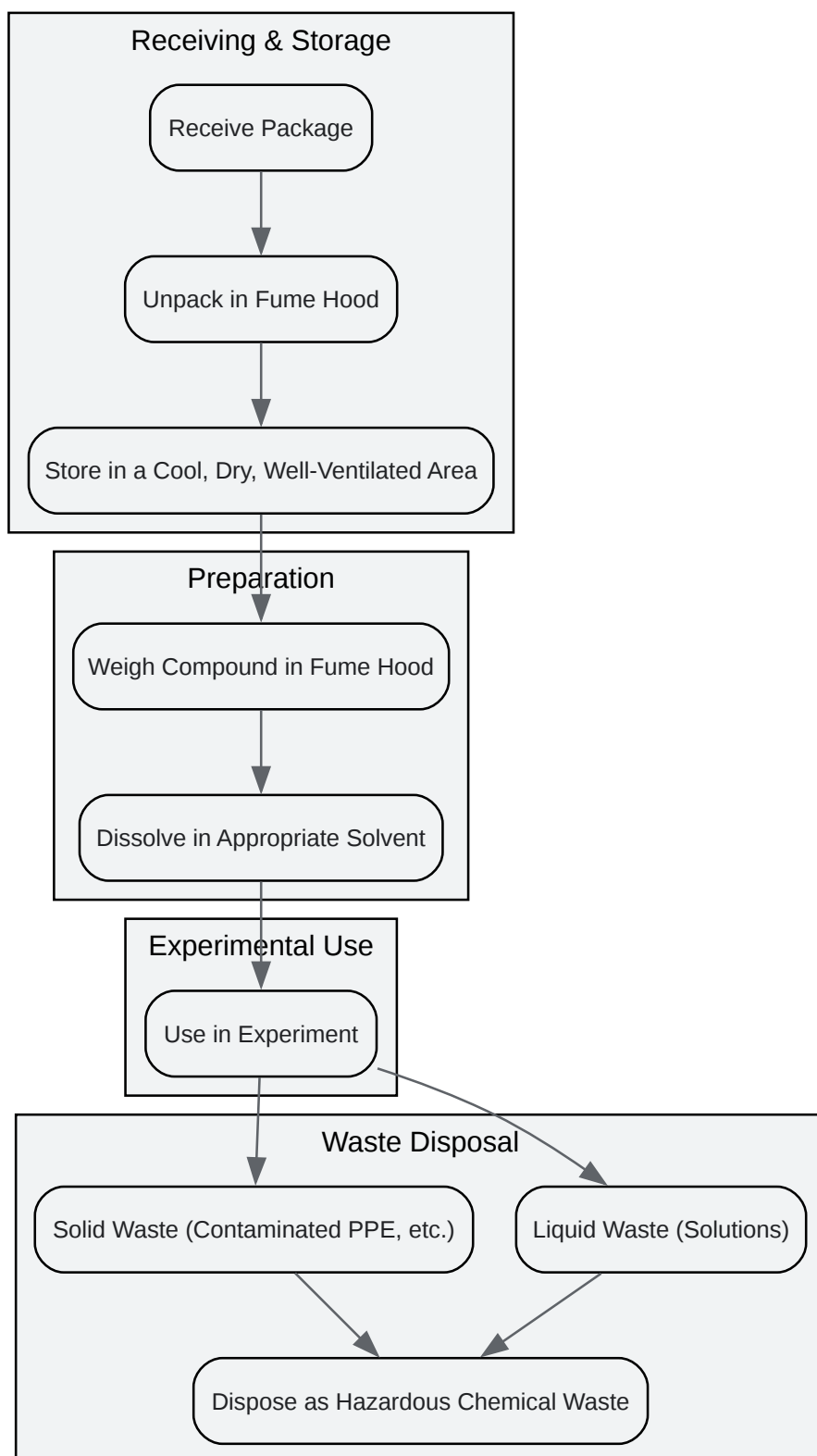
Safe handling of **CAL-130 Hydrochloride** extends beyond PPE and includes proper engineering controls, handling procedures, and waste disposal.

Engineering Controls:

- All work involving the weighing, dissolving, and handling of **CAL-130 Hydrochloride** should be conducted in a certified chemical fume hood to minimize inhalation risk.[\[3\]](#)
- An eyewash station and a safety shower must be readily accessible in the laboratory.[\[3\]](#)

Handling Workflow:

The following diagram outlines the standard workflow for handling **CAL-130 Hydrochloride** from receipt to disposal.



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*Workflow for Handling **CAL-130 Hydrochloride**.*

Disposal Plan:

The disposal of **CAL-130 Hydrochloride** and any contaminated materials must be managed as hazardous chemical waste in accordance with institutional and local regulations.[3]

- Solid Waste: Unused or expired **CAL-130 Hydrochloride** powder, along with all disposables that have come into direct contact with the compound (e.g., weigh boats, pipette tips, contaminated gloves), must be collected in a designated and clearly labeled hazardous waste container.[3]
- Liquid Waste: Solutions containing **CAL-130 Hydrochloride** should be collected in a dedicated, leak-proof, and chemically compatible hazardous waste container. This waste stream should not be mixed with other solvent wastes unless explicitly permitted by your institution's environmental health and safety (EHS) office.[3]
- Labeling and Storage of Waste: All hazardous waste containers must be accurately labeled with "Hazardous Waste," the full chemical name "**CAL-130 Hydrochloride**," and the solvent used. These containers should be stored in a designated satellite accumulation area within the laboratory, kept closed except when adding waste, and placed in secondary containment to prevent spills.[3]
- Waste Pickup: Contact your institution's EHS office to schedule a pickup for the hazardous waste. Do not dispose of **CAL-130 Hydrochloride** down the drain or in regular trash.[3]

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